

Propyl p-toluenesulfonate solubility in organic solvents

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Compound of Interest

Compound Name: *Propyl p-toluenesulfonate*

Cat. No.: *B152793*

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An In-depth Technical Guide to the Solubility of **Propyl p-Toluenesulfonate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **propyl p-toluenesulfonate** (also known as propyl tosylate) in various organic solvents. This information is critical for its effective use in synthesis, formulation, and purification processes within the pharmaceutical and chemical industries.

Introduction to Propyl p-Toluenesulfonate

Propyl p-toluenesulfonate is an organic compound widely used as a versatile alkylating agent in organic synthesis. Understanding its solubility profile is paramount for designing reaction conditions, developing purification strategies, and formulating products.

Solubility Profile of Propyl p-Toluenesulfonate

Propyl p-toluenesulfonate exhibits a range of solubilities in common organic solvents. The following table summarizes the available qualitative and quantitative solubility data. Currently, specific quantitative solubility data is limited in publicly available literature.

Solvent	Chemical Formula	Qualitative Solubility
Ethanol	<chem>C2H5OH</chem>	Soluble[1][2]
Dichloromethane	<chem>CH2Cl2</chem>	Soluble[1]
Diethyl Ether	<chem>(C2H5)2O</chem>	Soluble[1]
Water	<chem>H2O</chem>	Insoluble[1][2][3]

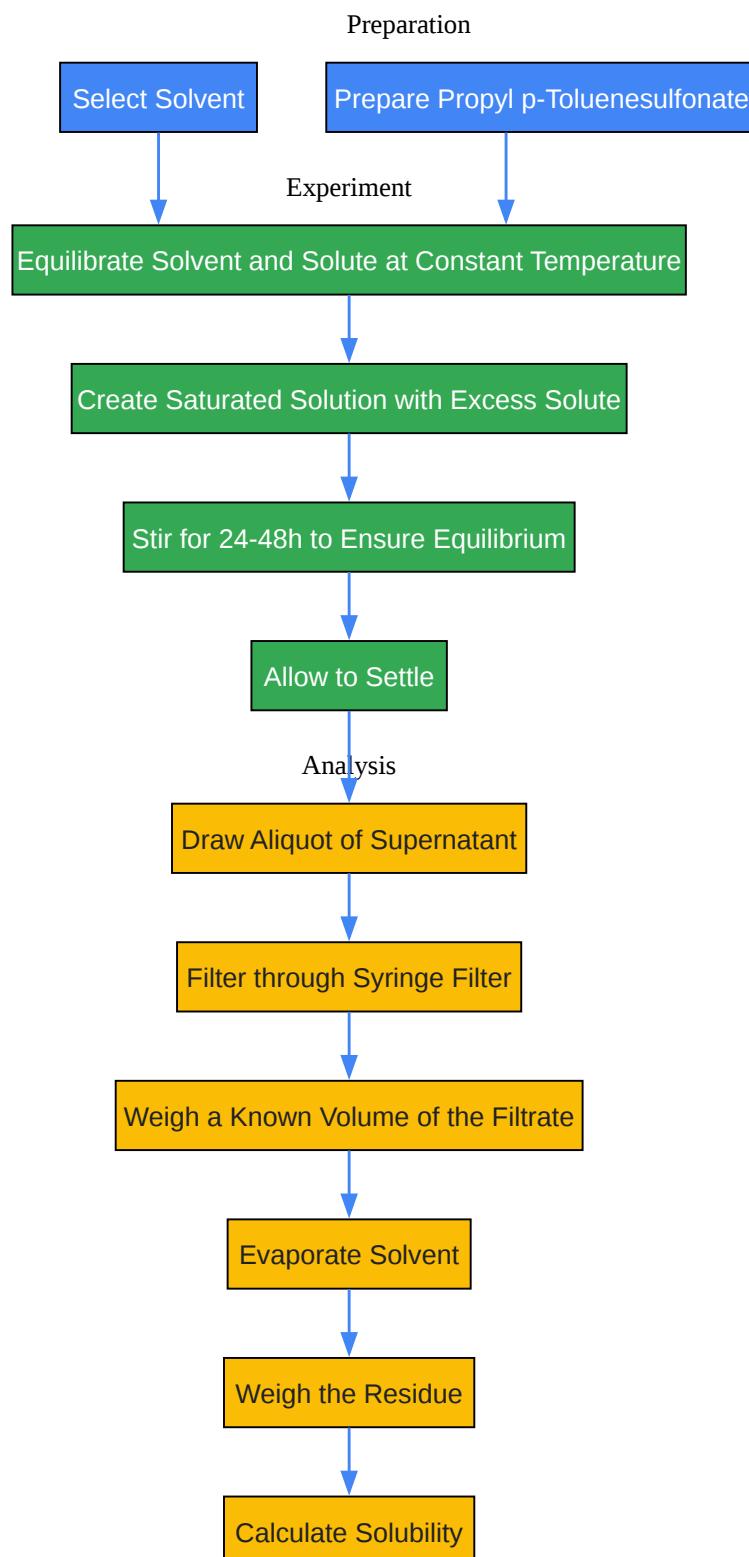
Experimental Protocol for Solubility Determination

The following is a standard protocol for the gravimetric determination of the solubility of a compound like **propyl p-toluenesulfonate** in an organic solvent. This method is adaptable for various solvents and temperatures.

3.1. Materials and Apparatus

- **Propyl p-toluenesulfonate** (high purity)
- Selected organic solvent (analytical grade)
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath or heating mantle with temperature control
- Vials or flasks with secure caps
- Magnetic stirrer and stir bars
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks
- Oven

3.2. Experimental Workflow

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